

Application Notes and Protocols for S-2921

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Compound of Interest

Compound Name: RO-05-2921

CAS No.: 2898-08-0

Cat. No.: B1294567

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Disclaimer: The following information pertains to the experimental drug SGR-2921, a CDC7 inhibitor. No public information was found for "**RO-05-2921**". It is presumed the user may have been referring to SGR-2921.

Important Safety Notice: The clinical development of SGR-2921 was discontinued in August 2025. The decision was made after two patient deaths were reported in a Phase 1 clinical trial for relapsed/refractory acute myeloid leukemia (AML) and high-risk myelodysplastic syndromes (MDS), with SGR-2921 considered to have contributed to the fatalities. Researchers and drug development professionals should be aware of this critical safety information.

Introduction

SGR-2921 is a potent and selective, orally bioavailable small molecule inhibitor of Cell Division Cycle 7-related protein kinase (CDC7).[1] Developed by Schrödinger, Inc., it was investigated for the treatment of acute myeloid leukemia (AML) and myelodysplastic syndrome (MDS).[2] Preclinical studies demonstrated significant anti-leukemic activity both as a monotherapy and in combination with other standard-of-care agents.[1] However, due to severe adverse events in early clinical trials, its development has been terminated.[3]

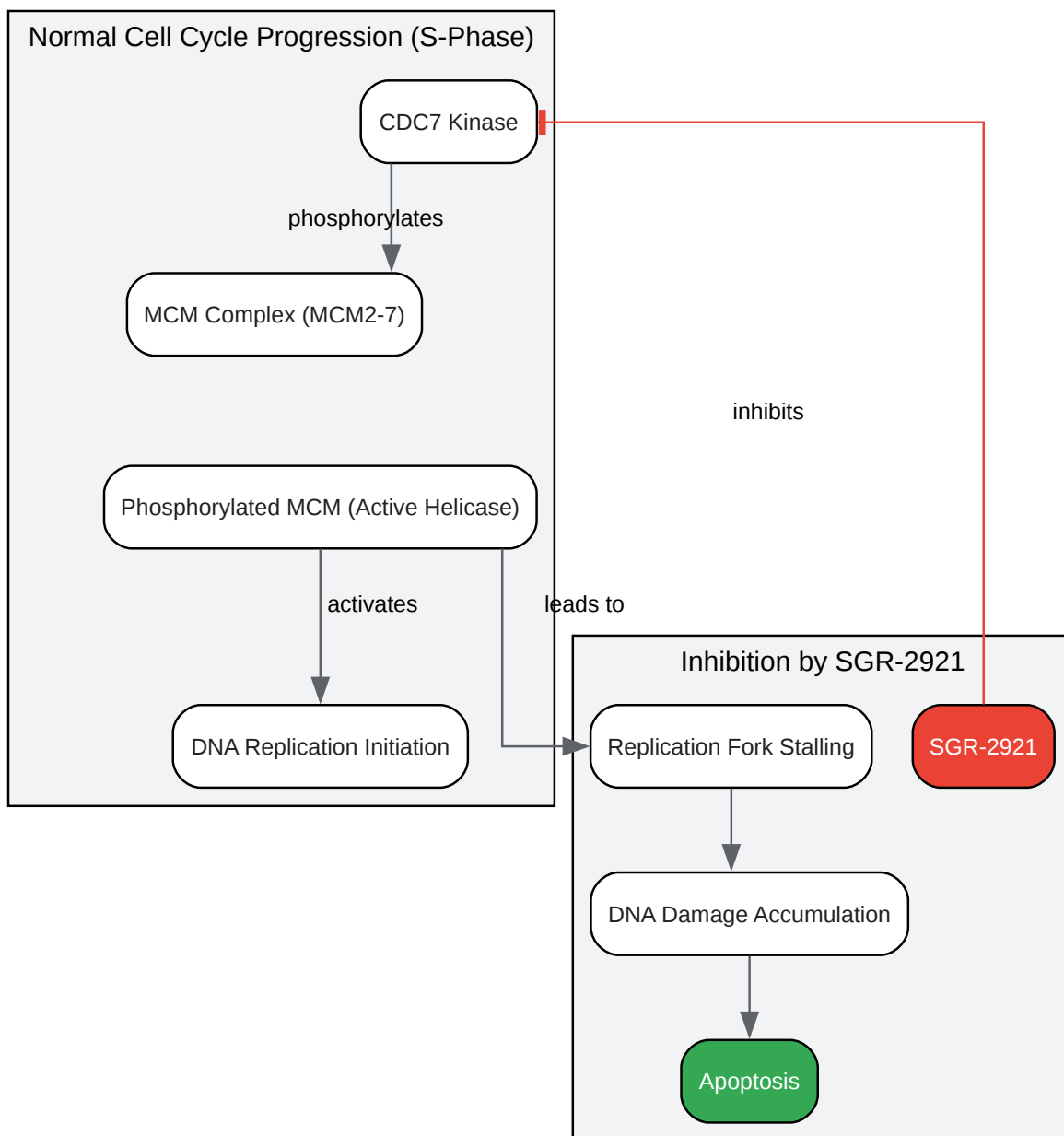
Mechanism of Action

CDC7 is a serine/threonine kinase that plays a crucial role in the initiation of DNA replication. It functions by phosphorylating multiple subunits of the minichromosome maintenance (MCM) complex (MCM2-7), which is the core of the replicative helicase. This phosphorylation is essential for the origin firing and the start of DNA synthesis during the S phase of the cell cycle.

In many cancers, including AML, there is an elevated level of replication stress.[4] By inhibiting CDC7, SGR-2921 prevents the phosphorylation of the MCM complex, leading to the stalling of replication forks, accumulation of DNA damage, and ultimately, apoptotic cell death in cancer cells that are highly dependent on efficient DNA replication.[4][5]

Signaling Pathway of SGR-2921

SGR-2921 Mechanism of Action



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Caption: Mechanism of SGR-2921 action.

Quantitative Data Summary

Experiment Type	Details	Results	Reference
In Vitro Potency	Biochemical and cell-based assays	SGR-2921 demonstrated greater potency compared to other clinical-stage CDC7 inhibitors.	[6]
In Vitro Anti-Proliferative Activity	Panel of ~300 cancer cell lines	AML cell lines were the most sensitive to SGR-2921.	[1]
16 patient-derived AML samples (ex vivo)	Potent anti-proliferative activity in 12 out of 16 samples.	[4]	
6 TP53 mutated patient-derived AML samples (ex vivo)	All 6 samples responded to SGR-2921.	[4]	
In Vitro Combination Studies	SGR-2921 with venetoclax (BCL2 inhibitor)	Synergistic anti-tumor activity.	[1]
SGR-2921 with hypomethylating agents	Increased levels of replication stress, DNA damage, and apoptosis markers.	[1]	
SGR-2921 with decitabine in p53-mutated AML models	Synergistic activity.	[6]	
In Vivo Efficacy	MOLM-16 (TP53 mutated) cell-derived xenograft (CDX) model	Achieved tumor regression.	[7]
MV-4-11 disseminated model	Demonstrated tumor growth control with intermittent dosing.	[7]	

Patient-derived xenograft (PDX) AML models	Strong, dose-dependent anti-leukemic activity at tolerated doses.	[4]
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Experimental Protocols

In Vitro Protocols

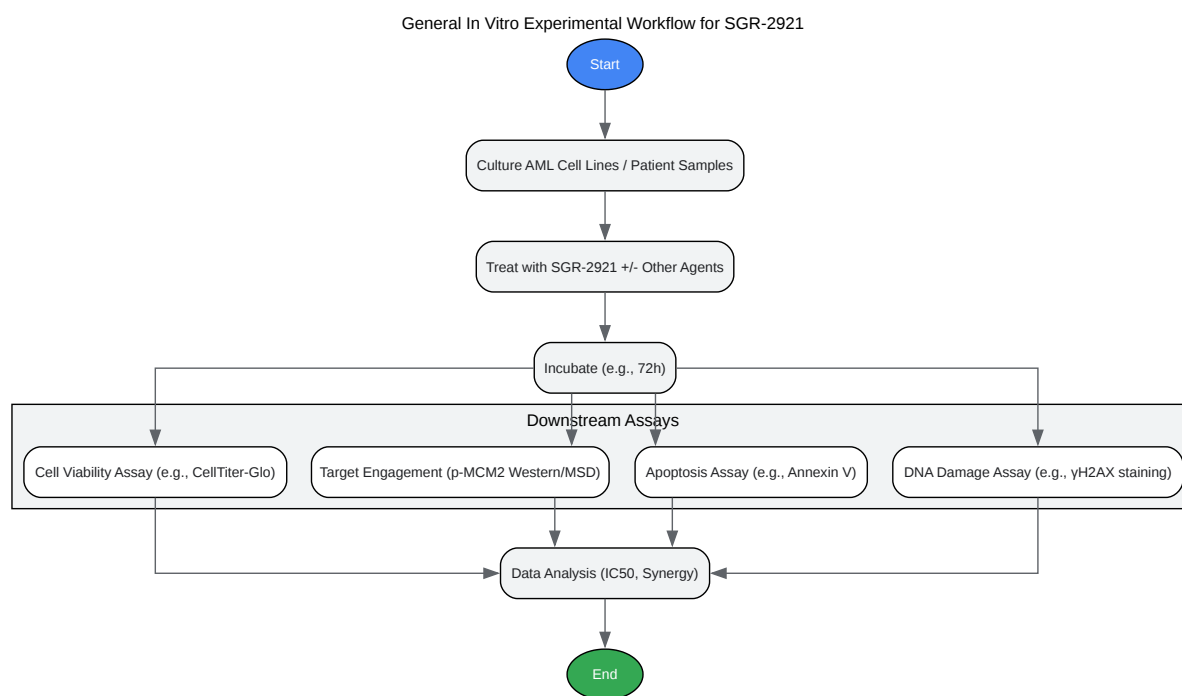
1. Cell Viability and Anti-Proliferative Assays

- Cell Lines: A panel of human AML cell lines (e.g., MOLM-16, MV-4-11) and patient-derived AML samples.[7]
- Culture Conditions: Cells are maintained in appropriate media (e.g., RPMI-1640) supplemented with fetal bovine serum and antibiotics, and incubated at 37°C in a humidified atmosphere with 5% CO₂.
- Protocol:
 - Seed cells in 96-well plates at a predetermined density.
 - Treat cells with a serial dilution of SGR-2921 or vehicle control.
 - For combination studies, treat cells with SGR-2921 and a second agent (e.g., venetoclax, decitabine) alone or in combination.
 - Incubate for a specified period (e.g., 72 hours).
 - Assess cell viability using a commercial kit (e.g., CellTiter-Glo® Luminescent Cell Viability Assay).
 - Measure luminescence using a plate reader.
 - Calculate IC₅₀ values using appropriate software (e.g., GraphPad Prism).
- Expected Outcome: Dose-dependent decrease in cell viability in sensitive cell lines.

2. Target Engagement Assay (Phospho-MCM2)

- Principle: To confirm that SGR-2921 inhibits CDC7 kinase activity in cells by measuring the phosphorylation of its direct substrate, MCM2.
- Protocol:
 - Treat AML cells with varying concentrations of SGR-2921 for a defined period.
 - Lyse the cells and collect protein extracts.
 - Determine protein concentration using a BCA assay.
 - Analyze the levels of phosphorylated MCM2 (p-MCM2) and total MCM2 by Western blotting or a quantitative immunoassay (e.g., Meso Scale Discovery - MSD).
- Expected Outcome: Dose-dependent reduction in the levels of p-MCM2 with no significant change in total MCM2 levels.

Experimental Workflow for In Vitro Studies



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Caption: Workflow for in vitro SGR-2921 experiments.

In Vivo Protocols

1. Cell-Line Derived Xenograft (CDX) Model

- Animal Model: Immunocompromised mice (e.g., NSG mice).

- Cell Lines: Human AML cell lines such as MOLM-16 or MV-4-11.[7]
- Protocol:
 - Inject a specific number of AML cells (e.g., 5×10^6) subcutaneously or intravenously into the mice.[8][9]
 - Monitor tumor growth by caliper measurements (for subcutaneous models) or by assessing disease burden in hematopoietic tissues.
 - When tumors reach a specified size (e.g., 100-200 mm³), randomize mice into treatment and control groups.[9]
 - Administer SGR-2921 (e.g., 5 mg/kg) or vehicle control orally according to a defined schedule (e.g., daily, or intermittent dosing like 5 days on/9 days off).[4][10]
 - Monitor tumor volume and body weight regularly.
 - At the end of the study, euthanize the mice and collect tissues for further analysis (e.g., histology, target engagement).
- Expected Outcome: Significant tumor growth inhibition or regression in the SGR-2921 treated group compared to the control group.

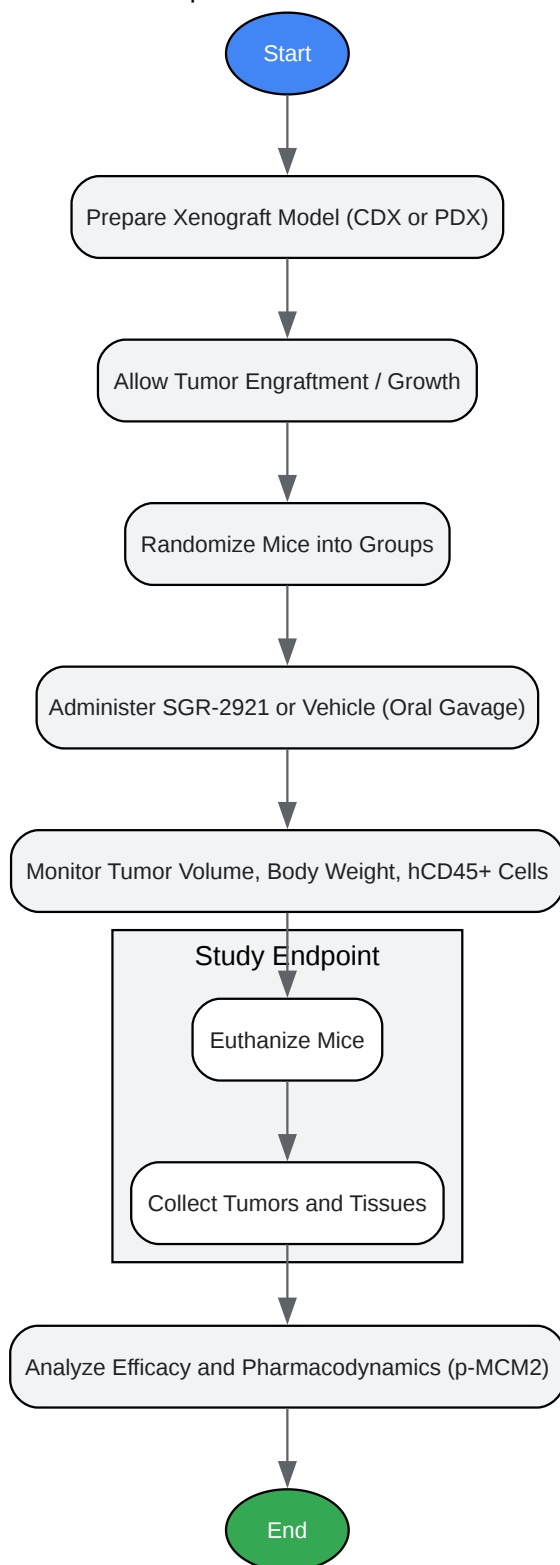
2. Patient-Derived Xenograft (PDX) Model

- Animal Model: Highly immunodeficient mice (e.g., NOG-EXL).[4]
- Source of Cells: Primary human AML blast cells from patients.[4]
- Protocol:
 - Irradiate mice sub-lethally.
 - Inoculate mice with primary human AML blast cells.
 - Monitor engraftment of human AML cells (hCD45+) in surrogate mice by flow cytometry of peripheral blood or bone marrow.[4]

- When engraftment reaches a certain level (e.g., >20% in bone marrow), randomize the study mice.[\[4\]](#)
- Treat with SGR-2921 at various dose levels or vehicle control via oral gavage, typically twice daily in cycles (e.g., 5 days on, 9 days off).[\[4\]](#)
- Monitor disease progression by measuring the percentage of hCD45+ cells in blood and bone marrow.
- Assess target engagement by measuring p-MCM2 levels in tissues like the spleen and spinal cord.[\[11\]](#)
- Expected Outcome: Dose-dependent reduction of human AML blast cells in SGR-2921 treated mice.

Experimental Workflow for In Vivo Studies

General In Vivo Experimental Workflow for SGR-2921

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Caption: Workflow for in vivo SGR-2921 experiments.

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